Application Notes and Protocols: The Interaction of Disperse Blue 77 with Polyester Fibers

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Compound of Interest

Compound Name:	*Disperse Blue 77*
CAS No.:	*20241-76-3*
Cat. No.:	*B1588612*

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These application notes provide a detailed overview of the mechanism and practical application of dyeing polyester fibers with C.I. **Disperse Blue 77** (CAS: 20241-76-3), an anthraquinone-based disperse dye. The information compiled herein is intended to guide researchers in understanding the dyeing process, predicting dye behavior, and developing standardized laboratory protocols.

Introduction

Disperse Blue 77 is a non-ionic dye with low water solubility, making it highly suitable for dyeing hydrophobic synthetic fibers like polyester.[1] The interaction between **Disperse Blue 77** and polyester fibers is a complex physicochemical process governed by the principles of diffusion and intermolecular forces. Understanding this mechanism is crucial for achieving optimal dyeing performance, including high color yield, good fastness properties, and reproducibility.

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Polyester fibers, in their natural state, possess a highly crystalline and compact molecular structure, which makes them resistant to dye penetration at low temperatures. The dyeing process, therefore, necessitates conditions that temporarily disrupt this structure, allowing the dye molecules to diffuse into the amorphous regions of the polymer matrix. This is typically achieved through high-temperature dyeing methods.

Physicochemical Properties of **Disperse Blue 77**

A thorough understanding of the physicochemical properties of **Disperse Blue 77** is fundamental to its application in polyester dyeing. These properties influence its solubility, affinity for the fiber, and overall performance.

Property	Value	Reference
C.I. Name	Disperse Blue 77	
CAS Number	20241-76-3	
Molecular Formula	$C_{20}H_{12}N_2O_6$	
Molecular Weight	376.32 g/mol	
Chemical Class	Anthraquinone	
Appearance	Dark blue powder	[2]
Solubility	Low in water, soluble in organic solvents	[2]

Mechanism of Interaction

The dyeing of polyester with **Disperse Blue 77** is a multi-step process that can be described by the "solid solution" theory. This theory posits that the dye molecules, initially dispersed in the aqueous dyebath, partition into the polyester fiber, where they form a solid solution. The key stages of this mechanism are outlined below.

- Dispersion in the Dyebath: **Disperse Blue 77**, being sparingly soluble in water, is finely milled and dispersed in the dyebath with the aid of a dispersing agent. This creates a stable suspension of dye particles.

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- Adsorption onto the Fiber Surface: A small fraction of the dye dissolves in the water and is then adsorbed onto the surface of the polyester fibers.
- Diffusion into the Fiber: At elevated temperatures (typically 130°C), the amorphous regions of the polyester fibers swell, increasing the free volume between polymer chains.[3] This allows the adsorbed dye molecules to diffuse from the surface into the interior of the fiber. This diffusion process is the rate-determining step in the dyeing of polyester.[4]
- Fixation within the Fiber: Once inside the fiber, the dye molecules are held in place by weak intermolecular forces, primarily van der Waals forces and dipole-dipole interactions, with the polyester polymer chains. As the fiber cools, the amorphous regions re-contract, physically entrapping the dye molecules.

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Caption: Dyeing mechanism of **Disperse Blue 77** on polyester fiber.

Experimental Protocols

The following protocols provide a detailed methodology for dyeing polyester fabric with **Disperse Blue 77** using a high-temperature exhaust method, followed by a reduction clearing process to ensure optimal fastness properties.

High-Temperature Exhaust Dyeing

This method is widely used for its efficiency and ability to produce deep shades with good fastness.

Equipment and Materials:

- High-temperature, high-pressure (HTHP) laboratory dyeing machine
- 100% Polyester fabric

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- **Disperse Blue 77**
- Dispersing agent (e.g., a lignosulfonate or naphthalene sulfonate condensate)
- Acetic acid (to adjust pH)
- Deionized water

Protocol:

- Fabric Preparation (Scouring): To remove any impurities that might interfere with dyeing, scour the polyester fabric in a solution containing 1-2 g/L of a non-ionic detergent at 60-70°C for 20-30 minutes. Rinse the fabric thoroughly with hot and then cold water.
- Dye Dispersion: Create a stock dispersion of **Disperse Blue 77**. For a 1% on weight of fabric (owf) dyeing, weigh the required amount of dye. Make a paste with an equal amount of dispersing agent and a small amount of cold water. Gradually add warm water (40-50°C) to the paste while stirring to form a fine, stable dispersion.
- Dye Bath Preparation: Set the liquor ratio (the ratio of the weight of the dyebath to the weight of the fabric) to 10:1. Fill the dyeing vessel with the required amount of deionized water. Add 1 g/L of dispersing agent. Adjust the pH of the dyebath to 4.5-5.5 using acetic acid.[5]
- Dyeing Procedure:
  - Introduce the scoured polyester fabric into the dyebath at 60°C.
  - Add the prepared dye dispersion to the bath.
  - Seal the dyeing vessel and begin heating. Raise the temperature from 60°C to 130°C at a rate of 1.5°C per minute.[3]
  - Hold the temperature at 130°C for 45-60 minutes, depending on the desired shade depth.[3]
  - Cool the dyebath to 70°C at a rate of 2°C per minute.[6]
  - Drain the dyebath.

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- Rinse the dyed fabric with hot water.

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Caption: High-temperature exhaust dyeing workflow for polyester.

Reduction Clearing

This after-treatment process is essential for removing unfixed dye from the fiber surface, which significantly improves the wash and rubbing fastness of the dyed fabric.[7][8]

Equipment and Materials:

- Beaker or stainless steel vessel
- Hot plate with magnetic stirrer
- Dyed polyester fabric
- Sodium hydrosulfite (reducing agent)
- Sodium hydroxide (to create alkaline conditions)
- Non-ionic detergent
- Acetic acid (for neutralization)

Protocol:

- Prepare the Reduction Clearing Bath: In a separate vessel, prepare a solution with a liquor ratio of 10:1 containing:
  - 2 g/L Sodium hydrosulfite
  - 2 g/L Sodium hydroxide

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  - 1 g/L Non-ionic detergent
- Treatment:
  - Immerse the rinsed, dyed fabric into the reduction clearing bath at 70-80°C.[7]
  - Treat the fabric for 15-20 minutes with gentle agitation.
- Rinsing and Neutralization:
  - Drain the clearing bath and rinse the fabric thoroughly with hot water, followed by a cold water rinse.
  - Neutralize the fabric in a bath containing 0.5-1.0 g/L of acetic acid for 5 minutes.
  - Perform a final cold water rinse.
- Drying: Dry the fabric in an oven or at ambient temperature.

Fastness Properties of **Disperse Blue 77** on Polyester

The fastness properties of a dyed textile are critical for its end-use performance. **Disperse Blue 77** generally exhibits good to excellent fastness on polyester. The following table summarizes typical fastness ratings according to ISO standards.

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Fastness Test	ISO Standard	Rating (1-5 Scale, Lightfastness 1-8)	Reference
Lightfastness	ISO 105-B02	6-7	[1]
Washing Fastness (Color Change)	ISO 105-C06	4-5	
Washing Fastness (Staining)	ISO 105-C06	4	
Perspiration Fastness (Acidic & Alkaline)	ISO 105-E04	5	[9]
Rubbing Fastness (Dry)	ISO 105-X12	4-5	[10]
Rubbing Fastness (Wet)	ISO 105-X12	4	[10]
Sublimation Fastness	ISO 105-P01	4-5	[9]
Ironing Fastness	ISO 105-X11	5	[9]

Thermodynamic and Kinetic Considerations

The dyeing of polyester with disperse dyes can be described by thermodynamic and kinetic models to better understand and predict the dyeing behavior.

Thermodynamics: The dyeing process is an equilibrium process where the dye distributes between the dyebath and the fiber. The Nernst adsorption isotherm is often used to describe this equilibrium for disperse dyes on polyester.[11] The standard affinity ($\Delta\mu°$), enthalpy ($\Delta H°$), and entropy ($\Delta S°$) of dyeing can be determined to characterize the spontaneity and energy changes of the process. Generally, the adsorption of disperse dyes on polyester is an exothermic process.[12]

Kinetics: The rate of dyeing is primarily governed by the diffusion of the dye into the fiber. The diffusion coefficient (D) is a key kinetic parameter that is highly dependent on temperature. The dyeing kinetics of disperse dyes on polyester can often be described by Fick's second law of

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diffusion.[4] The activation energy of diffusion can also be calculated to quantify the energy barrier for the dye to enter the fiber.

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Caption: Key thermodynamic and kinetic concepts in polyester dyeing.

Conclusion

The successful application of **Disperse Blue 77** for dyeing polyester fibers relies on a comprehensive understanding of its chemical nature, the properties of the polyester substrate, and the dyeing mechanism. The high-temperature exhaust dyeing method, followed by a meticulous reduction clearing process, is crucial for achieving vibrant and durable coloration with excellent fastness properties. The provided protocols and data serve as a valuable resource for researchers and scientists in the field of textile chemistry and material science.

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